

Commercial Sources and Application of High-Purity Phenylacetylglutamine-d5 for Quantitative Analysis

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Compound of Interest

Compound Name: Phenylacetylglutamine-d5

Cat. No.: B028696

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For researchers, scientists, and drug development professionals, the accurate quantification of metabolites is paramount. Phenylacetylglutamine (PAG), a gut microbial metabolite of phenylalanine, has garnered significant interest due to its association with cardiovascular and other diseases.[1][2][3][4] Accurate measurement of PAG in biological samples is crucial for understanding its physiological and pathological roles. The use of a stable isotope-labeled internal standard, such as **Phenylacetylglutamine-d5** (PAG-d5), is the gold standard for quantitative analysis by mass spectrometry, as it corrects for variability during sample preparation and analysis.[5][6][7] This document provides a detailed overview of commercial sources for high-purity PAG-d5 and outlines a general protocol for its application in quantitative LC-MS/MS analysis.

Commercial Availability of High-Purity Phenylacetylglutamine-d5

Several commercial suppliers offer high-purity **Phenylacetylglutamine-d5** for research purposes. The selection of a suitable supplier should be based on the required purity, available pack sizes, and the specific requirements of the analytical method. Below is a summary of some commercially available sources.

Supplier	Product Name	CAS Number	Purity	Molecular Formula	Molecular Weight
MedChem Express	Phenylacetyl glutamine-d5	1331909-01-3	99.9%	C ₁₃ H ₁₁ D ₅ N ₂ O ₄	269.31
LGC Standards	Phenylacetyl-d5 L-Glutamine	Not Specified	>95% (HPLC)	Not Specified	Not Specified
Xcess Biosciences	Phenylacetyl glutamine-D5	1331909-01-3	≥98%	C ₁₃ H ₁₆ N ₂ O ₄	269.31
Selleck Chemicals	Phenylacetyl glutamine-d5	Not Specified	Not Specified	C ₁₃ H ₁₁ D ₅ N ₂ O ₄	269.31

Note: Purity and other specifications should always be confirmed with the supplier via the certificate of analysis for the specific lot being purchased.

Application Protocol: Quantification of Phenylacetylglutamine in Biological Samples using Phenylacetylglutamine-d5 by LC-MS/MS

This protocol outlines a general procedure for the quantification of Phenylacetylglutamine in plasma or urine samples using **Phenylacetylglutamine-d5** as an internal standard with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Materials and Reagents

- Phenylacetylglutamine (analytical standard)
- **Phenylacetylglutamine-d5** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)

- Ultrapure water
- Biological matrix (plasma, urine) from study subjects
- Microcentrifuge tubes
- Autosampler vials

Preparation of Standard Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve Phenylacetylglutamine and **Phenylacetylglutamine-d5** in methanol to prepare individual primary stock solutions of 1 mg/mL.
- Working Standard Solutions:
 - Prepare a series of working standard solutions of Phenylacetylglutamine by serial dilution of the primary stock solution with a suitable solvent (e.g., 50% methanol in water). These will be used to create the calibration curve.
- Internal Standard Working Solution:
 - Prepare a working solution of **Phenylacetylglutamine-d5** at a fixed concentration (e.g., 1 µg/mL) by diluting the primary stock solution.

Sample Preparation

- Thaw Samples: Thaw biological samples (plasma or urine) on ice.
- Protein Precipitation (for plasma samples):
 - To 50 µL of plasma, add 150 µL of ice-cold acetonitrile containing the **Phenylacetylglutamine-d5** internal standard at a specific concentration.
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube.
- Dilution (for urine samples):
 - Dilute urine samples with ultrapure water (e.g., 1:10 v/v) to minimize matrix effects.
 - To a specific volume of the diluted urine, add the **Phenylacetylglutamine-d5** internal standard.
- Evaporation and Reconstitution:
 - Evaporate the supernatant or the diluted urine sample to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of the mobile phase (e.g., 100 µL).
- Transfer: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are example parameters and should be optimized for the specific instrument and column used.

- Liquid Chromatography (LC):
 - Column: A suitable reversed-phase column (e.g., C18, 2.1 x 100 mm, 1.7 µm).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry (MS/MS):

- Ionization Mode: Electrospray Ionization (ESI), Positive or Negative mode. Negative mode has been reported to be effective.[1]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Phenylacetylglutamine: m/z 263 \rightarrow 145[1] or 265 $>$ 129.[8][9]
 - **Phenylacetylglutamine-d5**: m/z 268 \rightarrow 145[1] or 270 $>$ 129.[8][9]
- Optimize cone voltage and collision energy for each transition to maximize signal intensity.

Data Analysis and Quantification

- Calibration Curve: Construct a calibration curve by plotting the peak area ratio of Phenylacetylglutamine to **Phenylacetylglutamine-d5** against the concentration of the Phenylacetylglutamine standards.
- Quantification: Determine the concentration of Phenylacetylglutamine in the biological samples by interpolating their peak area ratios from the calibration curve.

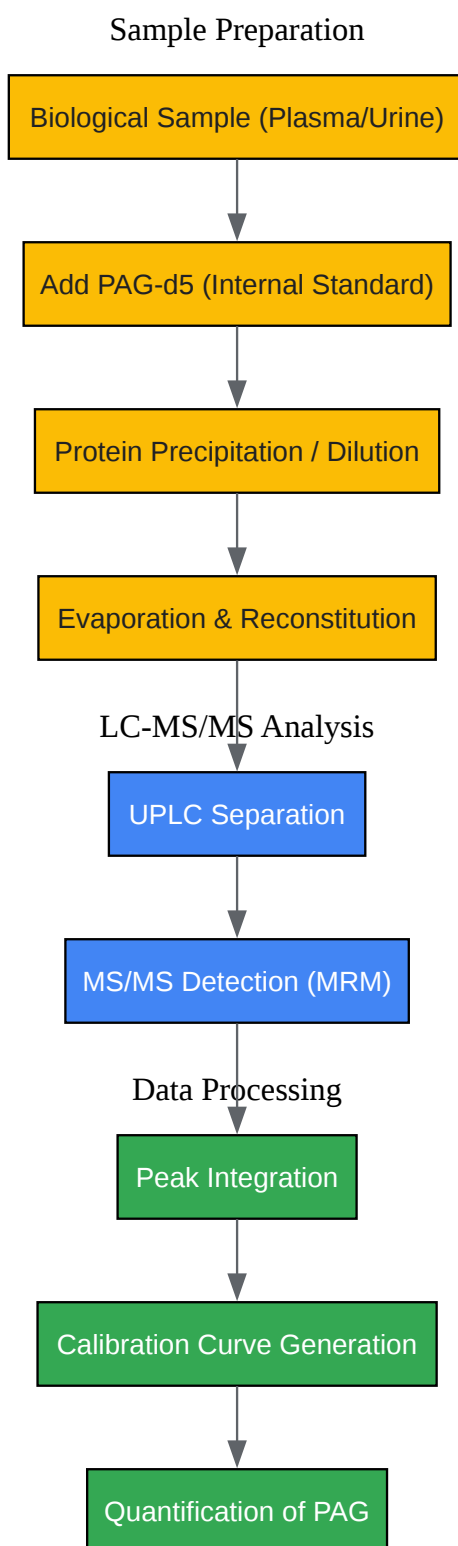
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the metabolic origin of Phenylacetylglutamine and the experimental workflow for its quantification.



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Caption: Metabolic pathway of Phenylacetylglutamine (PAG) formation.



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Caption: Experimental workflow for the quantification of Phenylacetylglutamine.

By utilizing high-purity **Phenylacetylglutamine-d5** from a reputable commercial source and following a well-validated analytical protocol, researchers can achieve accurate and reliable quantification of Phenylacetylglutamine in biological samples, thereby advancing the understanding of its role in health and disease.

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References

- 1. Microbiota-Derived Phenylacetylglutamine Associates with Overall Mortality and Cardiovascular Disease in Patients with CKD - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Role of the Gut Bacteria-Derived Metabolite Phenylacetylglutamine in Health and Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Gut microbiota-dependent phenylacetylglutamine in cardiovascular disease: current knowledge and new insights - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Gut microbiota-derived metabolite phenylacetylglutamine in cardiovascular and metabolic diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. iroatech.com [iroatech.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. A stable isotope-labeled internal standard is essential for correcting for the interindividual variability in the recovery of lapatinib from cancer patient plasma in quantitative LC-MS/MS analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Quantitative UPLC-MS/MS analysis of the gut microbial co-metabolites phenylacetylglutamine, 4-cresyl sulphate and hippurate in human urine: INTERMAP Study - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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